

Commercial sources and availability of Z-Phe-NH₂

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (S)-Benzyl (1-amino-1-oxo-3-phenylpropan-2-yl)carbamate

CAS No.: 4801-80-3

Cat. No.: B554364

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An In-Depth Technical Guide to the Commercial Sourcing and Availability of Z-Phe-NH₂

Authored by: A Senior Application Scientist

Abstract

N- α -Carbobenzyloxy-L-phenylalaninamide (Z-Phe-NH₂) is a crucial N-protected amino acid derivative extensively utilized in peptide synthesis and as a building block in the development of peptidomimetics and other pharmaceutical compounds.[1][2] Its structural features make it a valuable precursor in the synthesis of enzyme inhibitors and various bioactive peptides.[3] For researchers, scientists, and drug development professionals, securing a reliable and high-quality source of Z-Phe-NH₂ is paramount to the success of experimental and developmental workflows. This technical guide provides a comprehensive overview of the commercial landscape for Z-Phe-NH₂, detailing key suppliers, critical quality considerations, and a systematic approach to procurement and verification.

Introduction: The Role of Z-Phe-NH₂ in Scientific Research

Z-Phe-NH₂, with the CAS Number 2458-77-7, is the amide derivative of Z-L-phenylalanine. The "Z" or "Cbz" group (carbobenzyloxy) is a widely used amine protecting group in peptide chemistry, prized for its stability under various reaction conditions and its facile removal via catalytic hydrogenation. The terminal amide (-NH₂) is a common feature in many biologically active peptides, often enhancing metabolic stability and receptor binding affinity compared to their free-acid counterparts.

The primary application of Z-Phe-NH₂ lies in solution-phase and solid-phase peptide synthesis, where it serves as a C-terminal protected building block.^[2] It is a precursor for synthesizing more complex peptide amides, which are investigated for a wide range of therapeutic applications, including the development of neuropeptide analogs and enzyme inhibitors.^{[4][5]} Given its foundational role, the purity and characterization of the starting Z-Phe-NH₂ material are non-negotiable for ensuring the integrity and reproducibility of downstream applications.

The Commercial Landscape: Sourcing Z-Phe-NH₂

The commercial availability of Z-Phe-NH₂ is robust, with a diverse range of suppliers catering to different scales and quality requirements. The supplier landscape can be broadly categorized into three tiers:

- **Large Chemical Aggregators and Manufacturers:** These are multinational companies like Sigma-Aldrich (Merck), TCI America, and Alfa Aesar, which offer a vast catalog of research chemicals.^{[3][6]} They typically provide well-characterized products in research-grade quantities (grams to hundreds of grams) with readily available documentation like Certificates of Analysis (CoA).
- **Specialized Peptide and Amino Acid Suppliers:** Companies focusing specifically on peptide synthesis reagents, such as Advanced ChemTech or Genprice, often stock Z-Phe-NH₂ and related derivatives.^{[7][8]} These suppliers may offer different purity grades and can be a source of expertise for peptide-related applications.
- **Custom Synthesis Organizations (CSOs):** For large-scale (kilogram) or GMP (Good Manufacturing Practice) grade requirements, CSOs are the preferred route. While not

typically holding stock, they can synthesize Z-Phe-NH₂ to exact customer specifications, providing extensive analytical data and regulatory support.

Key Commercial Suppliers and Product Specifications

Selecting a supplier requires careful consideration of purity, availability, cost, and the level of documentation provided. The following table summarizes offerings from several prominent vendors. Note: Availability and pricing are subject to change and should be verified directly with the supplier.

Supplier	Product Name/Number	Typical Purity	Availability	Scale	Notes
Sigma-Aldrich (Merck)	Z-L-Phenylalanine amide	≥98%	Stock	25g, 100g	Provides access to CoA and other documentation online.[9]
TCI America	N-Cbz-L-Phenylalanine Amide	>98.0% (HPLC)	Stock	5g, 25g	Offers clear purity specifications determined by HPLC.
Chem-Impex International	Z-Gly-Phe-NH ₂	≥97% (HPLC)	Stock	1g, 5g, 25g	A related dipeptide derivative, indicating a portfolio in Z-protected amino acid amides.[10]
Advanced ChemTech	Ac-Phe-NH ₂	Not specified	Stock	1g, 5g	Provides the acetyl-protected analog; Z-protected version may be available upon request. [7]
Aapptec	H-Phe-NH ₂	Not specified	Stock	25g, 100g	Supplies the deprotected form, useful as a

reference
standard.[11]

An online
directory
listing
numerous
suppliers,
primarily
based in
China.[6]

ChemicalBook	N-Cbz-L-Phenylalanine	Varies	Varies	Varies
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Quality Control and Verification: A Scientist's Due Diligence

The adage "trust, but verify" is critical when sourcing chemical reagents. The integrity of your research depends on the quality of your starting materials.

Deconstructing the Certificate of Analysis (CoA)

A Certificate of Analysis is a formal document from the supplier that confirms the product meets its stated specifications.[12] A comprehensive CoA for Z-Phe-NH₂ should include:

- **Identity Confirmation:** Usually verified by ¹H NMR and/or Mass Spectrometry (MS) to confirm the chemical structure.
- **Purity Assessment:** High-Performance Liquid Chromatography (HPLC) is the gold standard for assessing the purity of non-volatile organic compounds like Z-Phe-NH₂. [13] The CoA should state the purity as a percentage (e.g., >98%) and specify the detection method (e.g., UV at 254 nm).
- **Physical Properties:** Appearance (e.g., white crystalline powder), melting point, and sometimes optical rotation.

Independent Verification Protocol: HPLC Analysis

While a supplier's CoA is a good starting point, independent verification is recommended for critical applications. HPLC is an accessible and powerful technique for this purpose.[14]

Objective: To confirm the purity of a commercially sourced sample of Z-Phe-NH₂.

Materials:

- Z-Phe-NH₂ sample
- HPLC-grade Acetonitrile (ACN)
- HPLC-grade Water
- Trifluoroacetic Acid (TFA)
- C18 Reverse-Phase HPLC column (e.g., 4.6 x 150 mm, 5 μm particle size)
- HPLC system with UV detector

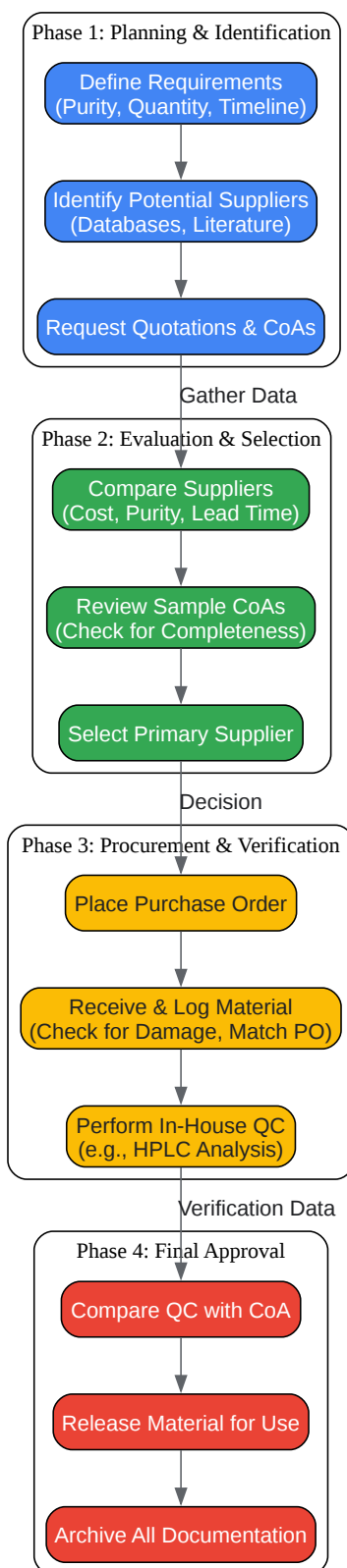
Methodology:

- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% TFA in Water
 - Mobile Phase B: 0.1% TFA in Acetonitrile
- Sample Preparation:
 - Prepare a stock solution of Z-Phe-NH₂ at 1 mg/mL in a 50:50 mixture of Mobile Phase A and B.
 - Ensure the sample is fully dissolved. If not, sonicate briefly.
 - Filter the sample through a 0.22 μm syringe filter into an HPLC vial.
- HPLC Conditions:
 - Column: C18 Reverse-Phase, 4.6 x 150 mm, 5 μm

- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μ L
- Detection: UV at 220 nm and 254 nm (the aromatic rings in Z-Phe-NH₂ absorb at these wavelengths)
- Gradient:
 - 0-5 min: 20% B
 - 5-25 min: 20% to 80% B
 - 25-27 min: 80% to 20% B
 - 27-30 min: 20% B (re-equilibration)
- Data Analysis:
 - Integrate the peaks in the resulting chromatogram.
 - The purity is calculated as the area of the main peak divided by the total area of all peaks, expressed as a percentage.
 - The result should be consistent with the purity stated on the supplier's CoA.

Procurement Workflow: A Strategic Approach

Sourcing a chemical like Z-Phe-NH₂ involves more than just placing an order. A systematic process ensures that the procured material meets the project's scientific, budgetary, and timeline requirements. The following workflow is recommended.



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Caption: A four-phase workflow for strategic sourcing of research chemicals.

Custom Synthesis: When Off-the-Shelf is Not an Option

For projects requiring large quantities (multi-kilogram) of Z-Phe-NH₂, or for those operating under stringent regulatory oversight (e.g., cGMP for clinical trials), custom synthesis becomes a necessity.

Key Triggers for Custom Synthesis:

- **Scale:** Commercial stock is often limited to research quantities.
- **Purity:** A specific impurity profile or a higher purity grade (>99.5%) may be required.
- **Regulatory Compliance:** Need for GMP-grade material with extensive documentation for regulatory filings.
- **Isotopic Labeling:** Incorporation of stable isotopes (e.g., ¹³C, ¹⁵N) for mechanistic studies.

The process involves identifying a reputable Custom Synthesis Organization, executing a mutual non-disclosure agreement, providing detailed specifications, and managing the project through stages of synthesis, purification, and final analysis. Lead times are significantly longer and costs are higher than for off-the-shelf products.

Conclusion

Z-Phe-NH₂ is a readily available yet critical building block for peptide chemistry and drug discovery. A successful research outcome relies on the careful selection and verification of this starting material. By understanding the commercial supplier landscape, critically evaluating product quality through documentation and in-house analysis, and following a structured procurement workflow, researchers can ensure the integrity and reproducibility of their work. For specialized needs, custom synthesis offers a tailored but more resource-intensive alternative. Ultimately, a proactive and diligent approach to sourcing is a cornerstone of sound scientific practice.

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- To cite this document: BenchChem. [Commercial sources and availability of Z-Phe-NH₂]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b554364/docs#commercial-sources-and-availability-of-z-phe-nh2>]

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